

Synthesis of Octanoic Hydrazide from Methyl Octanoate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Octanoic hydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **octanoic hydrazide** from methyl octanoate. The document details the chemical process, experimental protocols, and quantitative data to support researchers and professionals in the fields of chemistry and drug development.

Introduction

Octanoic hydrazide is a valuable chemical intermediate used in the synthesis of various pharmaceuticals, agrochemicals, and other specialty chemicals. Its synthesis from methyl octanoate via hydrazinolysis is a common and effective method. This guide outlines the fundamental principles of this reaction, providing detailed procedural information and expected outcomes.

Reaction Scheme and Mechanism

The synthesis of **octanoic hydrazide** from methyl octanoate involves the nucleophilic acyl substitution of the methoxy group ($-\text{OCH}_3$) of the ester with a hydrazine molecule (NH_2NH_2). The reaction is typically carried out using hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$) in an alcohol solvent, such as methanol or ethanol.

The reaction mechanism is analogous to ester hydrolysis and proceeds via a nucleophilic addition-elimination pathway. The nitrogen atom of hydrazine acts as the nucleophile, attacking

the electrophilic carbonyl carbon of the ester. This is followed by the elimination of a molecule of methanol, yielding the **octanoic hydrazide** product.

Quantitative Data

The following table summarizes the key quantitative data associated with the synthesis of **octanoic hydrazide** from methyl octanoate.

Parameter	Value	Reference
Molecular Formula of Methyl Octanoate	C ₉ H ₁₈ O ₂	[1]
Molecular Weight of Methyl Octanoate	158.24 g/mol	[1]
Molecular Formula of Octanoic Hydrazide	C ₈ H ₁₈ N ₂ O	[2][3]
Molecular Weight of Octanoic Hydrazide	158.24 g/mol	[2][3]
Typical Reaction Yield	> 90%	[4]
Melting Point of Octanoic Hydrazide	87-89 °C	[2]
Appearance of Octanoic Hydrazide	White crystalline solid	[2]

Experimental Protocol

This section provides a detailed experimental protocol for the synthesis of **octanoic hydrazide** from methyl octanoate. This procedure is based on a high-yield method that incorporates reactive distillation to drive the reaction to completion.[4]

Materials:

- Methyl octanoate (1.0 mol, 158.24 g)

- Hydrazine hydrate (80% solution, 1.2 mol, 75 g)
- Methanol (as solvent and for washing)
- Round-bottom flask equipped with a magnetic stirrer, reflux condenser, and distillation head
- Heating mantle
- Büchner funnel and filter paper
- Vacuum flask

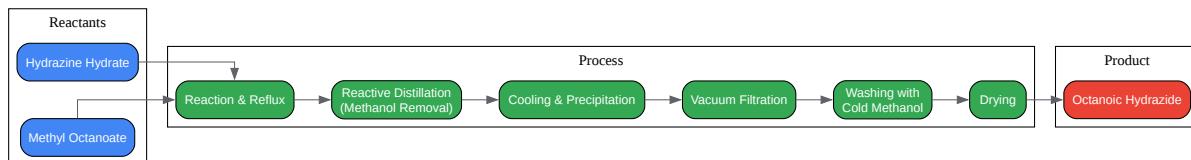
Procedure:

- Reaction Setup: In a round-bottom flask, combine methyl octanoate (1.0 mol) and an 80% solution of hydrazine hydrate (1.2 mol).
- Reaction: Heat the mixture to reflux with stirring. The methanol produced as a byproduct will begin to distill off.
- Reactive Distillation: Continue the reaction under reflux while continuously removing the methanol byproduct through distillation. This shifts the equilibrium towards the product, ensuring a high conversion rate. The reaction is typically complete within 2-4 hours.
- Isolation of Product: After the reaction is complete, cool the mixture to room temperature. The **octanoic hydrazide** will precipitate out of the solution as a white solid.
- Purification: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold methanol to remove any unreacted starting materials and impurities.
- Drying: Dry the purified **octanoic hydrazide** in a vacuum oven to obtain the final product.

Visualizations

Reaction Workflow

The following diagram illustrates the workflow for the synthesis of **octanoic hydrazide** from methyl octanoate.



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Caption: Workflow for the synthesis of **octanoic hydrazide**.

Reaction Mechanism Pathway

The diagram below outlines the nucleophilic acyl substitution mechanism for the formation of **octanoic hydrazide**.

Caption: Mechanism of **octanoic hydrazide** formation.

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